

# physical and chemical properties of 5-Undecanol

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## Compound of Interest

Compound Name: 5-Undecanol

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An In-depth Technical Guide to **5-Undecanol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **5-Undecanol**. It includes detailed analytical and synthetic protocols, safety information, and discusses its relevance in the context of pharmaceutical research and development.

## Core Physical and Chemical Properties

**5-Undecanol**, a secondary fatty alcohol, is characterized by the molecular formula  $C_{11}H_{24}O$ .<sup>[1]</sup> <sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup> Its structure consists of an eleven-carbon chain with a hydroxyl group located at the fifth carbon position. This structure imparts specific physical and chemical characteristics relevant to its application in various scientific fields.

## Physical Properties

The physical properties of **5-Undecanol** are summarized in the table below. It is typically a colorless liquid under standard conditions.<sup>[1]</sup>

Property	Value	Reference
IUPAC Name	Undecan-5-ol	[4]
CAS Number	37493-70-2	[1][2][4]
Molecular Formula	C <sub>11</sub> H <sub>24</sub> O	[1][2][3]
Molecular Weight	172.31 g/mol	[1][5]
Appearance	Colorless to almost colorless clear liquid	[1]
Melting Point	-4°C	[2]
Boiling Point	228-230°C (at 760 mmHg) 139-140°C (at 17 mmHg)	[2][6]
Density	0.83 g/mL at 25°C	[2][7]
Flash Point	94°C (201°F)	[2][6]
Water Solubility	49.73 mg/L at 25°C (estimated)	[6]
logP (o/w)	4.249 (estimated)	[6]
Refractive Index (n <sup>20</sup> /D)	1.4362	[2]
Vapor Pressure	0.013 mmHg at 25°C (estimated)	[6]

## Chemical Properties and Reactivity

As a secondary alcohol, **5-Undecanol** undergoes typical reactions such as oxidation, esterification, and dehydration. It is a stable, combustible liquid but is incompatible with strong oxidizing agents and strong acids.[7] The primary chemical transformations are illustrated in the diagram below.

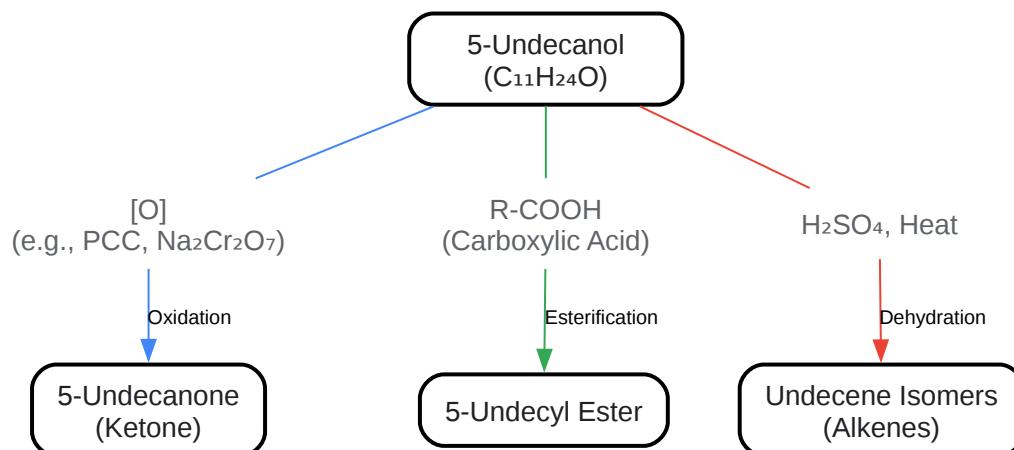


Figure 1: Key Chemical Reactions of 5-Undecanol

[Click to download full resolution via product page](#)Figure 1: Key Chemical Reactions of **5-Undecanol**

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **5-Undecanol**. Below are the key spectral data points.

### NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon-hydrogen framework.<sup>[8]</sup>

<sup>1</sup>H NMR (90 MHz, CDCl<sub>3</sub>):<sup>[8]</sup>

Chemical Shift ( $\delta$ , ppm)	Assignment
3.58	CH-OH
1.60 - 1.26	-CH <sub>2</sub> - groups

| 0.91 - 0.89 | -CH<sub>3</sub> groups |

<sup>13</sup>C NMR (in CDCl<sub>3</sub>):[8]

Chemical Shift ( $\delta$ , ppm)	Assignment
71.97	C5 (CH-OH)
37.63, 37.31	C4, C6
32.02	C2
29.56	C8
28.01	C7
25.78	C3
22.92, 22.76	C9, C10

| 14.14 | C1, C11 |

## Infrared (IR) Spectroscopy

The IR spectrum of an alcohol is characterized by distinct absorptions from the hydroxyl group.

[2][9] For **5-Undecanol**, the key peaks are:

- O-H Stretch: A strong, broad absorption in the range of 3600-3300 cm<sup>-1</sup>, indicative of hydrogen bonding.[9]
- C-H Stretch: Absorptions just below 3000 cm<sup>-1</sup> corresponding to sp<sup>3</sup> hybridized C-H bonds.
- C-O Stretch: A strong absorption in the 1100-1000 cm<sup>-1</sup> region, characteristic of a secondary alcohol.[9]

## Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation pattern. The electron ionization (EI) mass spectrum of **5-Undecanol** would show a molecular ion peak ( $M^+$ ) at m/z 172, corresponding to its molecular weight.<sup>[4]</sup> Common fragmentation patterns for secondary alcohols include alpha-cleavage (loss of an alkyl group adjacent to the C-OH) and dehydration (loss of  $H_2O$ ).

## Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **5-Undecanol**, which are critical for researchers in a laboratory setting.

### Synthesis Protocol: Grignard Reaction

A common and reliable method for synthesizing a secondary alcohol like **5-Undecanol** is the Grignard reaction. This protocol outlines the synthesis from heptanal and a butylmagnesium bromide Grignard reagent.

#### Materials:

- Magnesium turnings
- Iodine crystal
- 1-Bromobutane
- Anhydrous diethyl ether
- Heptanal
- Saturated aqueous ammonium chloride ( $NH_4Cl$ ) solution
- Anhydrous magnesium sulfate ( $MgSO_4$ )
- Standard laboratory glassware (three-neck flask, dropping funnel, condenser)

#### Procedure:

- Grignard Reagent Preparation: In a flame-dried three-neck flask under an inert atmosphere (e.g., nitrogen), add magnesium turnings and a crystal of iodine. Add a solution of 1-bromobutane in anhydrous diethyl ether dropwise via a dropping funnel. The reaction is initiated by gentle warming and is maintained at a gentle reflux until the magnesium is consumed.
- Reaction with Aldehyde: Cool the prepared Grignard reagent in an ice bath. Add a solution of heptanal in anhydrous diethyl ether dropwise, maintaining the temperature below 10°C.
- Quenching: After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours. Slowly add saturated aqueous NH<sub>4</sub>Cl solution to quench the reaction.
- Extraction and Purification: Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous MgSO<sub>4</sub>.
- Isolation: Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product can be purified by vacuum distillation to yield pure **5-Undecanol**.

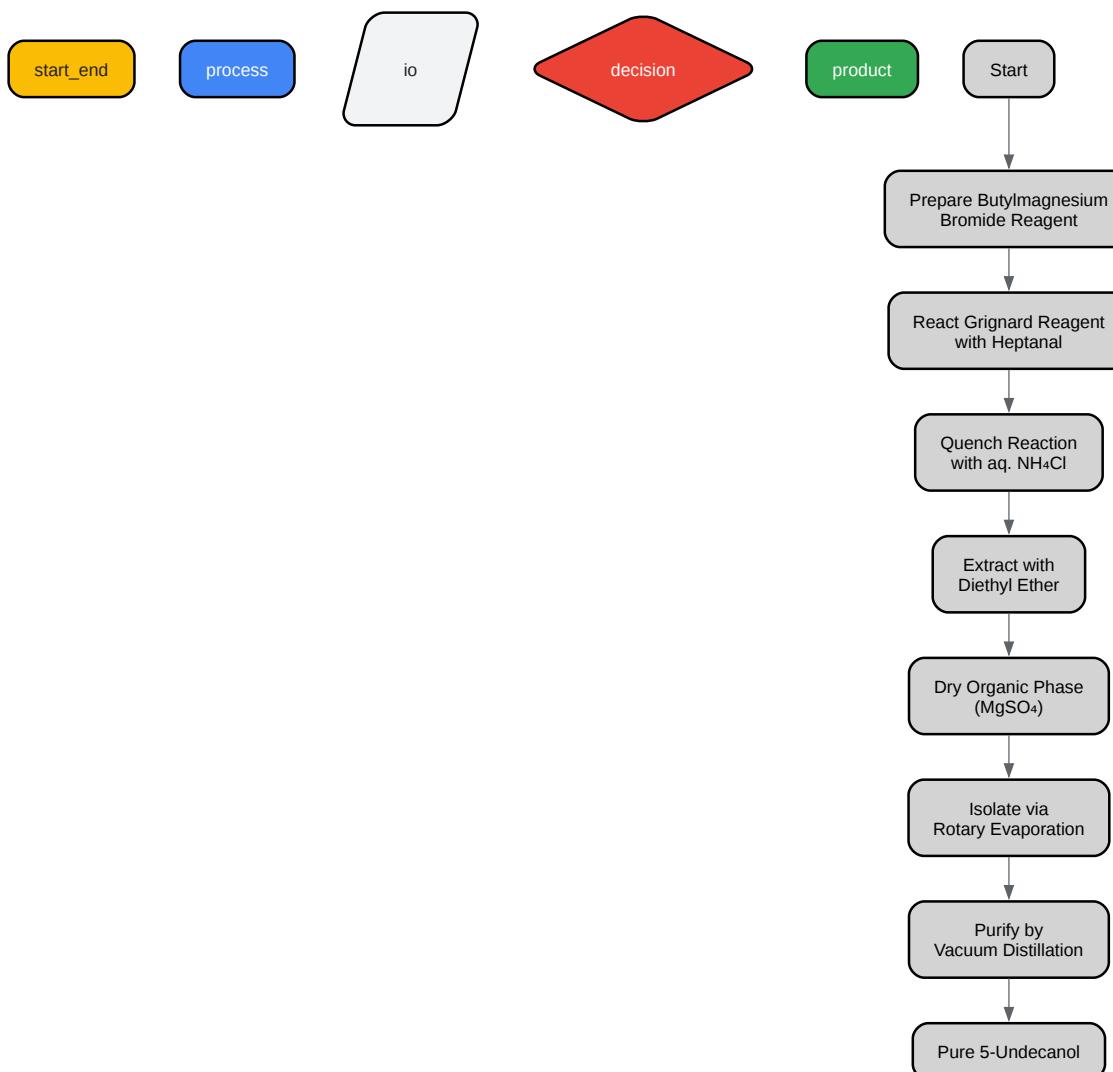


Figure 2: Workflow for the Synthesis of 5-Undecanol

[Click to download full resolution via product page](#)Figure 2: Workflow for the Synthesis of **5-Undecanol**

## Analytical Protocol: Purity Analysis by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive method for assessing the purity of volatile compounds like **5-Undecanol**. This protocol is adapted from standard methods for fatty alcohol analysis.[\[10\]](#)

### 1. Sample Preparation:

- Solvent: Use high-purity hexane or ethyl acetate.
- Concentration: Prepare a 10-20 µg/mL solution of the **5-Undecanol** sample in the chosen solvent.
- Procedure: Accurately weigh ~1 mg of the **5-Undecanol** sample and dissolve it in 10 mL of solvent in a volumetric flask. Perform a serial dilution to achieve the final desired concentration. Transfer the solution to a 2 mL GC autosampler vial.

### 2. GC-MS Instrumentation and Conditions:

- GC Column: A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is recommended.[\[10\]](#)
- Injection: 1 µL injection volume with a split ratio of 50:1.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Oven Program:
  - Initial temperature: 80°C, hold for 2 minutes.
  - Ramp: Increase at 15°C/min to 250°C.
  - Hold: Hold at 250°C for 5 minutes.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 300.

- Ion Source Temperature: 230°C.
- Solvent Delay: 3 minutes.

### 3. Data Analysis:

- Peak Identification: Identify the main peak for **5-Undecanol** based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).[10]
- Impurity Identification: Analyze any other peaks in the chromatogram by examining their mass spectra.
- Purity Calculation: Determine purity using the area percent method, where the area of the **5-Undecanol** peak is divided by the total area of all peaks in the chromatogram.[10]

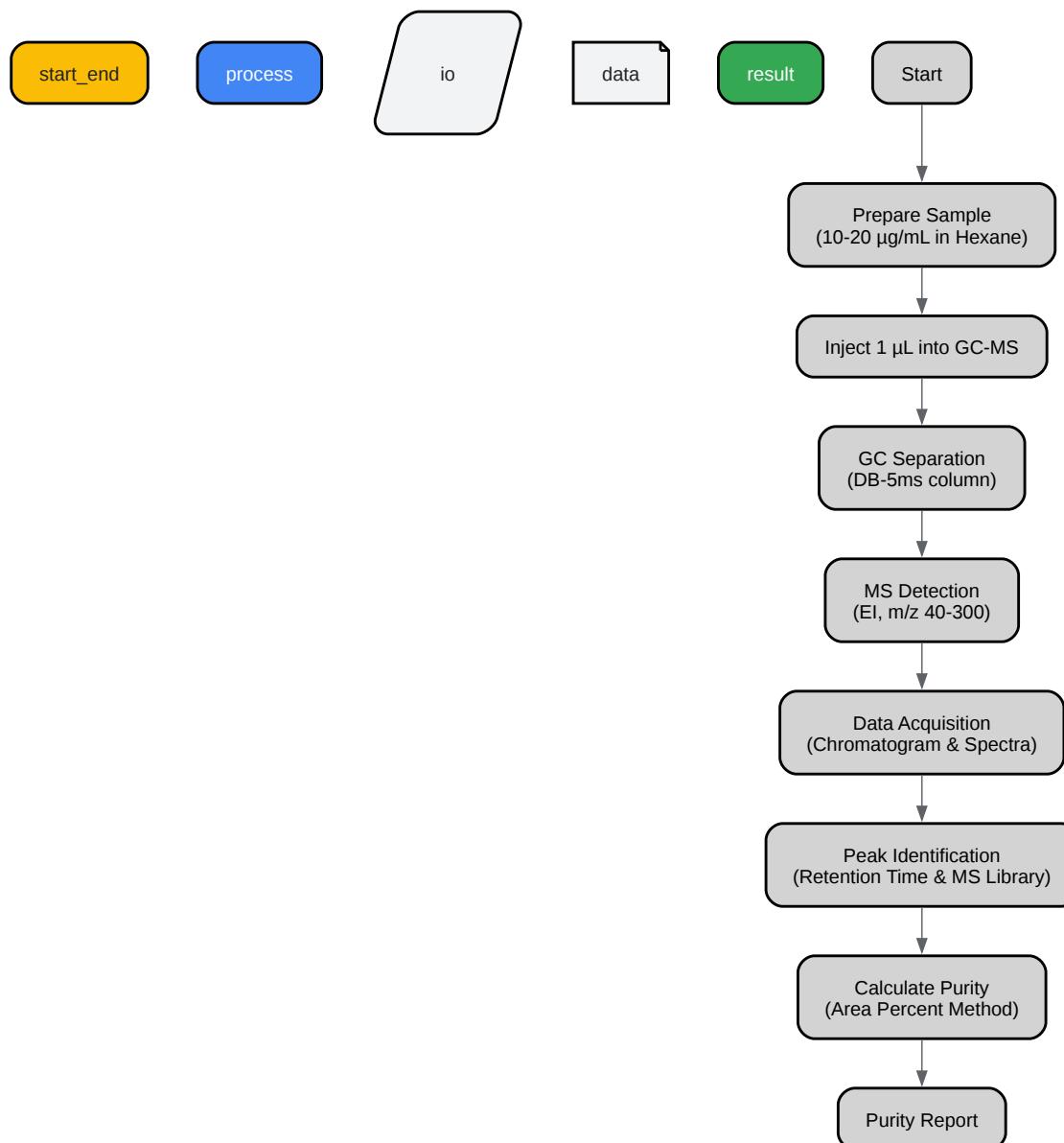


Figure 3: GC-MS Workflow for 5-Undecanol Purity Analysis

[Click to download full resolution via product page](#)Figure 3: GC-MS Workflow for **5-Undecanol** Purity Analysis

## Relevance in Drug Development

While specific research on **5-Undecanol** in drug development is limited, its properties as a long-chain fatty alcohol suggest potential applications analogous to those of its isomers, such as 1-Undecanol.

- **Excipient in Topical Formulations:** Fatty alcohols are versatile excipients used as co-emulsifiers, solvents, and viscosity modifiers in creams and ointments.[\[11\]](#)
- **Penetration Enhancer:** 1-Undecanol is known to enhance the penetration of active pharmaceutical ingredients (APIs) through the skin by disrupting the lipid structure of the stratum corneum.[\[11\]](#) The amphiphilic nature of **5-Undecanol** suggests it could function similarly, potentially improving the delivery of topical drugs.
- **Drug Delivery Systems:** As a lipid-like molecule, **5-Undecanol** could be incorporated into lipid-based drug delivery systems, such as solid lipid nanoparticles (SLNs) or liposomes, to help encapsulate and deliver hydrophobic drugs.[\[12\]](#)
- **Antimicrobial Properties:** Some fatty alcohols exhibit antimicrobial properties, which can help preserve formulations and may offer therapeutic benefits in treating skin infections.[\[11\]](#)

## Safety and Handling

Proper handling of **5-Undecanol** is essential in a laboratory environment. The following guidelines are based on available safety data sheets.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- **Personal Protective Equipment (PPE):** Wear safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[13\]](#)[\[14\]](#)
- **Handling:** Use in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing.[\[13\]](#) Keep away from heat, sparks, and open flames as it is a combustible liquid.
- **First Aid:**
  - **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes.[\[13\]](#)
  - **Skin Contact:** Wash off immediately with soap and plenty of water.[\[14\]](#)

- Inhalation: Move the person to fresh air.[[13](#)]
- Ingestion: Do not induce vomiting. Clean mouth with water and drink plenty of water afterward.[[13](#)]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[[13](#)]
- Disposal: Dispose of in accordance with local, regional, and national regulations. Avoid release into the environment.[[14](#)][[16](#)]

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